

A Comparative Analysis of the Environmental Impact of Bromofenoxim and Related Herbicides

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Compound of Interest

Compound Name: *Bromofenoxim*

Cat. No.: *B080771*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the environmental impact of the obsolete herbicide **Bromofenoxim** and three currently used herbicides: Terbutylazine, Nicosulfuron, and Mesotrione. The following sections present a comprehensive overview of their ecotoxicity, environmental fate, and degradation pathways, supported by available experimental data.

Ecotoxicity Profile

The ecotoxicity of a herbicide is a critical measure of its potential harm to non-target organisms. This section summarizes the acute toxicity of **Bromofenoxim** and its comparators to various environmental species.

Summary of Ecotoxicity Data

| Compound | Organism | Endpoint | Value | Reference |
|------------------------|----------------|------------------|--|---|
| Bromofenoxim | Mammals (oral) | LD50 | Moderately Toxic | [1] |
| Fish | Acute Toxicity | Moderate | [1] | |
| Daphnia | Acute Toxicity | Moderate | [1] | |
| Terbuthylazine | Rat (oral) | LD50 | 1503 mg/kg (female) | [2] |
| Rat (dermal) | LD50 | >2000 mg/kg | [2] [3] | |
| Bobwhite Quail (oral) | LD50 | >1000 mg/kg | [4] | |
| Mallard Duck (dietary) | LC50 (8-day) | >5620 mg/kg diet | [5] | [4] |
| Rainbow Trout (96h) | LC50 | 3.8 - 4.6 mg/L | [4] | |
| Bluegill Sunfish (96h) | LC50 | 7.5 mg/L | [4] | |
| Daphnia magna (48h) | EC50 | 21 - 50.9 mg/L | [4] | [6] |
| Mysid Shrimp (96h) | LC50 | 0.109 mg ai/L | [6] | |
| Nicosulfuron | Rat (oral) | LD50 | >5000 mg/kg | |
| Rat (dermal) | LD50 | >2000 mg/kg | [7] [9] | [7] [8] |
| Bobwhite Quail (oral) | LD50 | >2000 mg/kg | [10] | |
| Mallard Duck (dietary) | LC50 | >5000 mg/kg | [10] | |
| Rainbow Trout (96h) | LC50 | >1000 mg/L | [8] [10] | |

| | | | | |
|---------------------------|------------|--------------|-------------|----------|
| Bluegill Sunfish (96h) | LC50 | >1000 mg/L | [10] | |
| Daphnia magna (48h) | LC50 | >1000 mg/L | [8][10] | |
| Honeybee (contact) | LD50 | >20 μ g/bee | [8][10] | |
| Mesotrione | Rat (oral) | LD50 | >5000 mg/kg | [11][12] |
| Rat (dermal) | LD50 | >5000 mg/kg | [12][13] | |
| Bobwhite Quail (oral) | LD50 | >2000 mg/kg | [13] | |
| Mallard Duck (dietary) | LC50 | >5200 ppm | [13] | |
| Rainbow Trout (96h) | LC50 | >120 mg/L | [14] | |
| Honeybee (oral) | LD50 | >11 μ g/bee | [13] | |
| Honeybee (contact) | LD50 | >9.1 μ g/bee | [13] | |

Experimental Protocols: Ecotoxicity Testing

The ecotoxicity data presented are typically generated following standardized guidelines, such as those developed by the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA).

- Acute Oral Toxicity (LD50): These studies, often following OECD Guideline 423, involve administering the test substance to fasted animals (e.g., rats) at various dose levels.[15] The animals are observed for a set period (typically 14 days) for mortality and clinical signs of toxicity. The LD50, the statistically estimated dose that is lethal to 50% of the test population, is then calculated.

- **Acute Fish Toxicity (LC50):** OECD Guideline 203 is a common protocol for this test.^[16] Fish (e.g., Rainbow Trout, Bluegill Sunfish) are exposed to a range of concentrations of the test substance in water for 96 hours. Mortality is recorded, and the LC50, the concentration lethal to 50% of the fish, is determined.
- **Acute Daphnia Toxicity (EC50):** Following a protocol like OECD Guideline 202, daphnids (a type of freshwater invertebrate) are exposed to the test substance in water for 48 hours. The endpoint is immobilization, and the EC50 is the concentration at which 50% of the daphnids are unable to swim.
- **Avian Acute Oral Toxicity (LD50) and Dietary Toxicity (LC50):** These tests assess the toxicity to birds. The acute oral LD50 test involves a single oral dose, while the dietary LC50 test involves exposing birds (e.g., Bobwhite Quail, Mallard Duck) to treated feed for a specified period (e.g., 5 days), followed by a period of observation on untreated feed.

Environmental Fate and Persistence

The persistence and mobility of a herbicide in the environment determine its potential for long-term contamination and off-site movement.

Summary of Environmental Fate Data

| Compound | Soil Half-life (DT50) | Organic Carbon Partitioning Coefficient (Koc) | Mobility Potential | Reference |
|----------------|-------------------------------|---|-----------------------------|-------------------------|
| Bromofenoxim | Not expected to be persistent | - | Slightly mobile | ^[1] |
| Terbuthylazine | 5 - 116 days | 162 - 278 mL/g | Slightly mobile to immobile | ^{[4][17]} |
| Nicosulfuron | 9.43 - 43.31 days | 0.14 - 1.69 (Kf) | - | ^{[18][19][20]} |
| Mesotrione | 4.5 - 32 days | Varies with pH | Medium to high | ^{[21][22][23]} |

Experimental Protocols: Environmental Fate Studies

- **Soil Persistence (DT50):** The half-life of a herbicide in soil is determined through laboratory or field studies. In laboratory studies, soil samples are treated with the herbicide and incubated under controlled conditions (temperature, moisture). Samples are taken at intervals and analyzed for the remaining concentration of the herbicide. The time taken for 50% of the initial concentration to dissipate (DT50) is then calculated. Field studies involve applying the herbicide to a plot of land and monitoring its dissipation over time under natural environmental conditions.
- **Mobility (Koc):** The organic carbon-water partitioning coefficient (Koc) is a measure of a chemical's tendency to adsorb to soil organic matter. It is a key indicator of mobility in soil. A high Koc value suggests the substance will be strongly adsorbed and less likely to leach into groundwater. Koc can be determined through laboratory batch equilibrium studies where the distribution of the herbicide between the soil and water phase is measured.

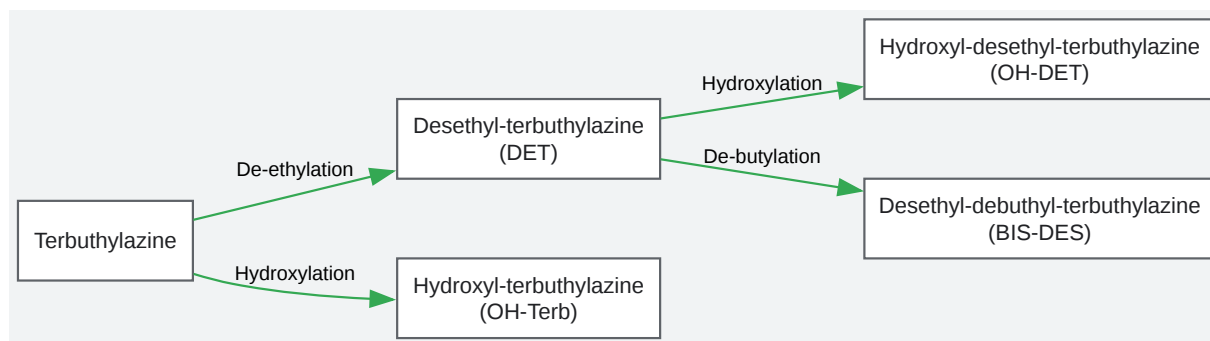
Degradation Pathways

Understanding how herbicides break down in the environment is crucial for assessing the potential impact of their metabolites.

Bromofenoxim: Due to its obsolete status, detailed information on its degradation pathway is limited in publicly available literature.

Terbuthylazine Degradation Pathway

Terbuthylazine degradation in the environment primarily occurs through microbial action. The main degradation pathways involve dealkylation, hydroxylation, and dechlorination.

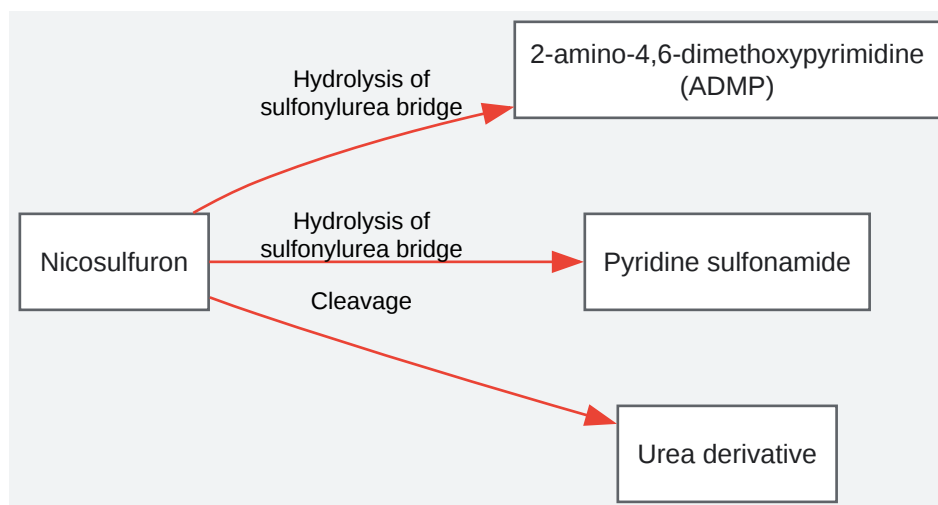


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Caption: Simplified degradation pathway of Terbutylazine in soil.

Nicosulfuron Degradation Pathway

Nicosulfuron degradation can occur through both chemical hydrolysis and microbial action. The primary point of cleavage is the sulfonylurea bridge.[24][25][26]



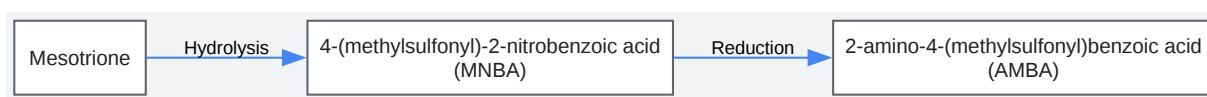
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Caption: Major degradation pathways of Nicosulfuron.

Mesotrione Degradation Pathway

Mesotrione degradation is influenced by factors such as soil pH and microbial activity.[27]

Hydrolysis is a significant degradation pathway, particularly in alkaline conditions.



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Caption: Simplified degradation pathway of Mesotrione.

Comparative Summary and Conclusion

This guide provides a comparative overview of the environmental profiles of **Bromofenoxim**, Terbutylazine, Nicosulfuron, and Mesotrione.

- **Bromofenoxim**, an obsolete herbicide, is characterized by its moderate toxicity to aquatic organisms and mammals.[1] While not considered persistent, a lack of extensive modern data limits a detailed risk assessment.[1]
- Terbutylazine exhibits moderate to high toxicity to aquatic organisms, particularly invertebrates.[4][6] Its persistence in soil can be significant, raising concerns about potential long-term impacts.[17]
- Nicosulfuron generally shows low toxicity to a wide range of non-target organisms, with the exception of some terrestrial and aquatic plants.[7][10] It is not expected to be persistent in most environmental compartments.[7]
- Mesotrione is noted for its high toxicity to aquatic life.[11] It has a moderate to high potential for mobility in soil, indicating a risk of leaching into groundwater.[21]

The selection and use of any herbicide should be guided by a thorough understanding of its potential environmental consequences. This comparative guide serves as a valuable resource for researchers and professionals in evaluating the relative environmental risks associated with these compounds. It is crucial to consult the latest research and regulatory assessments for the most current and comprehensive information.

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